

4-Nitrochalcone proper disposal procedures

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Compound of Interest

Compound Name: 4-Nitrochalcone

Cat. No.: B191975

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Proper disposal of **4-Nitrochalcone** is critical for maintaining laboratory safety and ensuring environmental compliance. This guide provides a comprehensive, step-by-step procedure for researchers, scientists, and drug development professionals to handle and dispose of **4-Nitrochalcone** waste safely and effectively. The following procedures are based on standard laboratory chemical waste management protocols and information derived from safety data sheets.

Immediate Safety and Handling

Before handling **4-Nitrochalcone** for disposal, ensure all necessary personal protective equipment (PPE) is worn. Facilities should be equipped with an eyewash station and a safety shower.^[1]

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.^[1]
- **Body Protection:** Wear appropriate protective clothing to minimize contact with skin.^[1]

**Step-by-Step Disposal Protocol

The disposal of **4-Nitrochalcone** must adhere to institutional guidelines and local, state, and federal regulations. Never discharge chemical waste to the sewer via sink drains or dispose of it by evaporation.[2][3]

Step 1: Waste Characterization Chemical waste generators are required to determine if a discarded chemical is classified as a hazardous waste.[1][4][5] Consult the US EPA guidelines listed in 40 CFR Parts 261.3 and your state and local hazardous waste regulations for complete and accurate classification.[1] Unless confirmed to be non-hazardous by your institution's safety office, all waste chemical solids and liquids should be treated as hazardous waste.[2]

Step 2: Waste Segregation Store **4-Nitrochalcone** waste separately from other chemical waste streams to prevent accidental mixing of incompatible substances.[6] Specifically, keep it away from strong oxidizing agents.[1]

Step 3: Proper Containment

- **Container Selection:** Use a container that is compatible with **4-Nitrochalcone**. The original chemical container is often the best choice for storing waste.[2] The container must be in good condition, free of leaks, and have a secure screw cap.[6]
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the full chemical name, "**4-Nitrochalcone**". Include the approximate quantity or concentration.
- **Storage:** Keep the waste container tightly closed at all times, except when adding waste.[2][3] Store it in a designated, well-ventilated "Satellite Accumulation Area" within the laboratory.[3][6]

Step 4: Arrange for Disposal Once the waste is properly contained and labeled, contact your institution's Environmental Health and Safety (EHRS) or Office of Clinical and Research Safety (OCRS) to request a hazardous waste pickup.[2][3] Do not accumulate more than 55 gallons of hazardous waste or one quart of acutely toxic chemical waste in your Satellite Accumulation Area.[3]

Step 5: Handling Spills and Contaminated Materials In the event of a spill, use proper personal protective equipment.[1]

- Avoid generating dust.[\[1\]](#)[\[7\]](#)
- Vacuum or sweep up the spilled material.[\[1\]](#)[\[4\]](#)
- Place the collected material and any contaminated items (e.g., absorbent pads, gloves, weighing paper) into a suitable, sealed container for disposal.[\[1\]](#)[\[4\]](#)
- Label the container as hazardous waste and manage it according to the procedures outlined above.

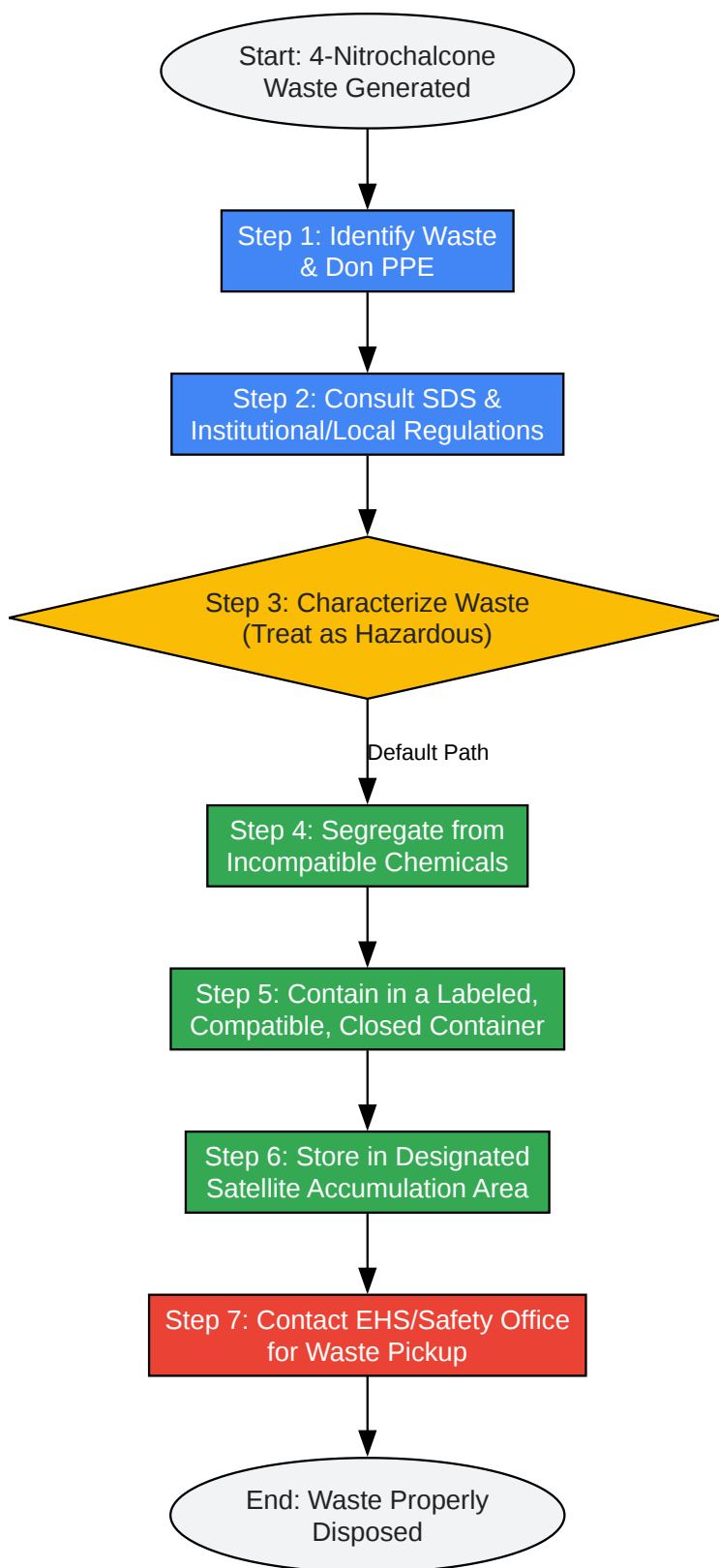
Chemical and Physical Properties Summary

This table summarizes key quantitative data for **4-Nitrochalcone**, which is essential for its safe handling and proper waste characterization.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ NO ₃	[1] [5]
Molecular Weight	253.25 g/mol	[8]
Appearance	Dark yellow powder/solid	[4] [5]
Melting Point	158-164 °C	[4]
Oral LD50 (Mouse)	> 3 g/kg	[1] [7]
NFPA Health Rating	1 (Slight Hazard)	[1] [7]
NFPA Flammability Rating	1 (Slight Hazard)	[1] [7]
NFPA Instability Rating	0 (Minimal Hazard)	[1] [7]

Disposal Workflow

The following diagram illustrates the logical steps and decision-making process for the proper disposal of **4-Nitrochalcone** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **4-Nitrochalcone** waste.

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